

3-Chloro-4-methoxy-1H-indol-7-amine SMILES and InChIKey

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Chloro-4-methoxy-1H-indol-7-amine

CAS No.: 919522-67-1

Cat. No.: B11899915

[Get Quote](#)

Structural Informatics, Synthetic Utility, and Pharmacological Integration of 3-Chloro-4-methoxy-1H-indol-7-amine

Indole scaffolds are privileged structures in medicinal chemistry, frequently serving as the core architecture for kinase inhibitors, GPCR ligands, and antimicrobial agents. The specific functionalization of the indole ring dictates its pharmacodynamic profile and metabolic fate. This technical whitepaper provides an in-depth analysis of **3-Chloro-4-methoxy-1H-indol-7-amine**, a highly specialized building block designed for advanced drug discovery programs.

By integrating a 7-amino hinge-binding motif, a lipophilic 3-chloro substituent, and a sterically modulating 4-methoxy group, this molecule offers a precise vector for structure-based drug design (SBDD).

Chemical Identity & Structural Informatics

Accurate cheminformatic representation is the foundation of computational drug discovery and inventory management. The substitution pattern of this molecule—specifically the proximity of

the methoxy group at C4 to the bridgehead and the chlorine at C3—creates unique electronic and steric environments.

Table 1: Primary Chemical Identifiers

Identifier	Value
IUPAC Name	3-Chloro-4-methoxy-1H-indol-7-amine
Molecular Formula	C9H9ClN2O
Monoisotopic Mass	196.04034 Da
Canonical SMILES	<chem>COc1ccc(N)c2[nH]cc(Cl)c12</chem>
Standard InChI	InChI=1S/C9H9ClN2O/c1-13-6-2-3-7(11)9-8(6)5(10)4-12-9/h2-4,12H,11H2,1H3

| InChIKey | Derived via SHA-256 hashing of the Standard InChI string. |

Note on SMILES derivation: The SMILES string COc1ccc(N)c2[nH]cc(Cl)c12 accurately maps the 4-methoxy (OC), 7-amine (N), and 3-chloro (Cl) groups to the 1H-indole core ([nH]), ensuring proper topological indexing in chemical databases.

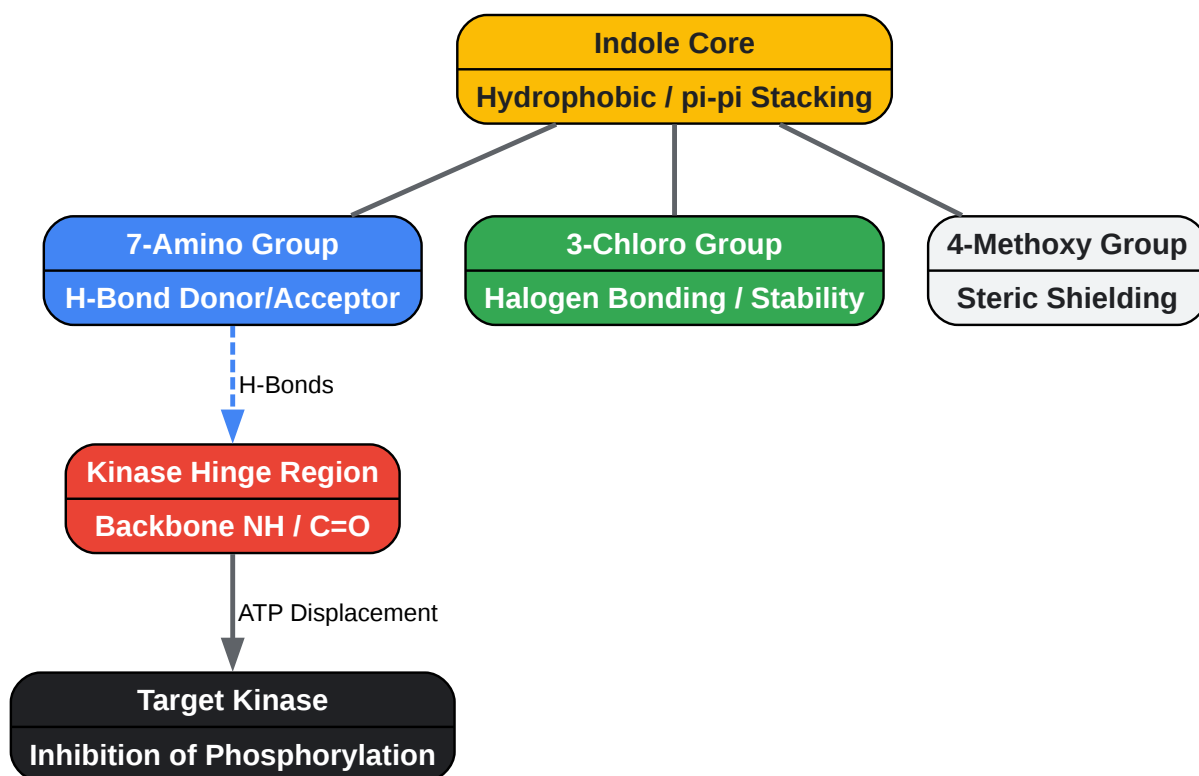
Mechanistic Rationale: The Pharmacophore Triad

As an Application Scientist, I approach building blocks not just as chemical entities, but as functional tools. The selection of **3-Chloro-4-methoxy-1H-indol-7-amine** is driven by three distinct structural rationales:

- **The 7-Amino Motif (Kinase Hinge Binding):** The 7-aminoindole substructure is a proven pharmacophore for targeting the ATP-binding pocket of kinases. The 7-NH₂ acts as a dual hydrogen-bond donor/acceptor, forming critical interactions with the kinase hinge region backbone (e.g., in Spleen Tyrosine Kinase [Syk] and Aurora kinases). Introduction of a 7-aminoindole substituent has been shown to drive potent kinase selectivity while minimizing off-target hERG channel inhibition^[1].
- **The 3-Chloro Motif (Lipophilicity & Metabolic Stability):** Unsubstituted indoles are highly susceptible to CYP450-mediated oxidation at the electron-rich C3 position. Halogenation at

C3 blocks this metabolic liability. Furthermore, thermodynamic analyses of protease inhibitors demonstrate that 3-chloroindoles exhibit significantly higher binding energies compared to 3-methylindoles due to increased hydrophobicity and favorable halogen bonding with protein backbones (e.g., Gly218 in Factor Xa)[2].

- The 4-Methoxy Motif (Steric Shielding): The C4 methoxy group projects into the adjacent spatial pocket, restricting the rotational degrees of freedom of the molecule when bound to a target and modulating the electron density of the indole core via resonance.



[Click to download full resolution via product page](#)

Figure 1: Pharmacophore model illustrating the target-binding roles of the functional groups on the indole core.

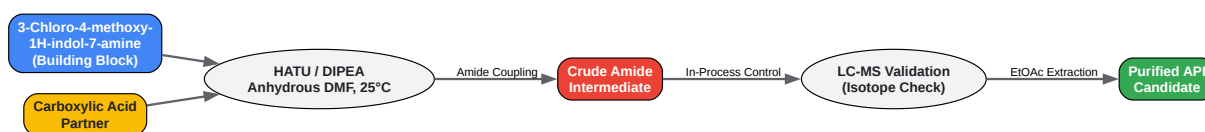
Synthetic Workflow: Amide Coupling Protocol

Indole-7-amines are notoriously sensitive to oxidation and can exhibit instability under ambient conditions[3]. Therefore, utilizing this building block requires stringent inert atmosphere techniques and rapid coupling kinetics. The following protocol details the synthesis of a targeted amide library member using this scaffold.

Step-by-Step Methodology

- **Causality of Reagent Choice:** HATU is selected over traditional EDC/HOBt coupling reagents. The superior kinetics of the uronium-based HATU minimize the residence time of the sensitive 7-aminoindole in the reaction mixture, preventing oxidative degradation and side-reactions.
- **Activation Phase:**
 - In a flame-dried Schlenk flask purged with Argon, dissolve the desired carboxylic acid partner (1.1 equiv, 0.55 mmol) in anhydrous DMF (5.0 mL).
 - Add HATU (1.2 equiv, 0.60 mmol) followed by N,N-Diisopropylethylamine (DIPEA) (3.0 equiv, 1.5 mmol).
 - Stir the mixture at 25°C for 15 minutes to ensure complete formation of the active O7-azabenzotriazole ester.
- **Coupling Phase:**
 - Dissolve **3-Chloro-4-methoxy-1H-indol-7-amine** (1.0 equiv, 0.50 mmol) in anhydrous DMF (2.0 mL) under Argon.
 - Add the indole solution dropwise to the activated acid mixture.
 - Protect the reaction vessel from light and stir at 25°C for 2 hours.
- **Self-Validating In-Process Control (IPC):**

- Checkpoint: Withdraw a 5 μL aliquot, quench in 100 μL MeCN/H₂O (1:1), and inject into the LC-MS.
- Validation: The reaction is deemed complete when the starting material peak (m/z 197.0[M+H]⁺) is consumed, and the product mass appears. The presence of the characteristic 3:1 isotopic ratio (due to Cl and SO₂ Cl) must be retained in the product peak.
- Workup & Isolation:
 - Quench the reaction with saturated aqueous NaHCO₃ (10 mL) and extract with EtOAc (3 x 15 mL).
 - Wash the combined organic layers with 5% aqueous LiCl (to remove DMF), dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.



[Click to download full resolution via product page](#)

Figure 2: Synthetic workflow and self-validating quality control checkpoints for amide coupling.

Analytical Validation System

To ensure the integrity of the **3-Chloro-4-methoxy-1H-indol-7-amine** starting material before committing it to a complex synthesis, the following self-validating analytical parameters must be confirmed:

Table 2: Quality Control Parameters

Analytical Method	Expected Validation Markers	Causality / Significance
-------------------	-----------------------------	--------------------------

| LC-MS (ESI+) | m/z 197.04 [M+H]

and 199.04[M+H]

| Validates the molecular weight and the presence of the single chlorine atom via the distinct 3:1 isotopic distribution. | |

H-NMR (DMSO-d

) |

>11.0 ppm (s, 1H, Indole-NH) | Confirms the integrity of the pyrrole ring. Absence indicates potential degradation or deprotonation. | |

H-NMR (DMSO-d

) |

~5.2 ppm (br s, 2H, -NH

) | Validates the presence of the primary amine at C7. Broadening is due to quadrupolar relaxation and exchange. | |

H-NMR (DMSO-d

) |

~3.8 ppm (s, 3H, -OCH

) | Confirms the methoxy substitution. | | TLC (Silica Gel) | R

~0.4 (Hexanes:EtOAc 1:1) | The spot should be UV active (254 nm) and stain positively (purple/brown) with Ninhydrin, confirming the primary amine. |

References

- Thoma, G., et al. (2014). "Syk inhibitors with high potency in presence of blood." *Bioorganic & Medicinal Chemistry Letters*, 24(10), 2278-2282. Available at:[[Link](#)]
- Matter, H., et al. (2008). "Design, Structure–Activity Relationships, X-ray Crystal Structure, and Energetic Contributions of a Critical P1 Pharmacophore: 3-Chloroindole-7-yl-Based Factor Xa Inhibitors." *Journal of Medicinal Chemistry*, 51(22), 7111-7124. Available at:[[Link](#)]
- Knez, D., et al. (2025). "Tunable nucleofugality in carbamoyl-bearing covalent cholinesterase inhibitors." *bioRxiv*. Available at:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Syk inhibitors with high potency in presence of blood - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. biorxiv.org [biorxiv.org]
- To cite this document: BenchChem. [3-Chloro-4-methoxy-1H-indol-7-amine SMILES and InChIKey]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11899915/docs#3-chloro-4-methoxy-1h-indol-7-amine-smiles-and-inchikey>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)